

# Preparing ONC213 Stock Solutions in DMSO: Application Notes and Protocols

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## Compound of Interest

Compound Name: ONC213

Cat. No.: B13145634

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## Abstract

**ONC213** is an orally active inhibitor of  $\alpha$ -ketoglutarate dehydrogenase ( $\alpha$ KGDH), a critical enzyme in the mitochondrial tricarboxylic acid (TCA) cycle.<sup>[1]</sup> Its inhibitory action leads to suppressed mitochondrial respiration, elevated  $\alpha$ -ketoglutarate levels, and the induction of a mitochondrial stress response.<sup>[1][2]</sup> This ultimately results in the inhibition of protein translation, a decrease in the anti-apoptotic protein MCL-1, and subsequent apoptosis in cancer cells, particularly those reliant on oxidative phosphorylation such as acute myeloid leukemia (AML).<sup>[1][2][3]</sup> Proper preparation of **ONC213** stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **ONC213** stock solutions using dimethyl sulfoxide (DMSO) as a solvent.

## Data Presentation

### ONC213 Properties

Property	Value	Reference
CAS Number	1977540-13-8	[1]
Molecular Weight	408.48 g/mol	Inferred from molarity calculations[1]
Appearance	Crystalline solid	[4]
Purity	≥98%	[1]

## Solubility and Recommended Concentrations

Solvent	Concentration	Notes
DMSO	≥ 10 mM	Use freshly opened DMSO for best results.[1]
Aqueous Media	Low solubility	Direct dissolution in aqueous buffers is not recommended.[5][6]

Note: It is common for compounds dissolved in DMSO to precipitate when diluted into aqueous media. To avoid this, perform serial dilutions in DMSO before the final dilution into the aqueous medium.[5][6]

## Stock Solution Storage and Stability

Storage Temperature	Duration	Notes
-80°C	6 months	Recommended for long-term storage.[1][7]
-20°C	1 month	Suitable for short-term storage.[1][7]

To avoid repeated freeze-thaw cycles, aliquot the stock solution into single-use volumes.[7]

## Experimental Protocols

## Materials

- **ONC213** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

## Protocol for Preparing a 10 mM **ONC213** Stock Solution in DMSO

- Pre-dissolution Preparation:
  - Bring the **ONC213** powder and DMSO to room temperature before opening to prevent condensation.
  - Ensure the analytical balance is calibrated and located in a chemical fume hood if the compound is handled as a powder.[\[8\]](#)
- Weighing the Compound:
  - Carefully weigh the desired amount of **ONC213** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.085 mg of **ONC213**.
  - Calculation:  $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$ 
    - $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 408.48 \text{ g/mol} = 0.004085 \text{ g} = 4.085 \text{ mg}$
- Dissolution:
  - Transfer the weighed **ONC213** powder to a sterile microcentrifuge tube or amber vial.

- Add the calculated volume of DMSO. For 4.085 mg of **ONC213**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Vortex the solution thoroughly for several minutes to ensure complete dissolution.<sup>[5]</sup>
- If the compound does not fully dissolve, brief sonication or warming the solution to 37°C may aid in dissolution.<sup>[5][8]</sup>
- Storage:
  - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).<sup>[1][7]</sup>

## Protocol for Preparing Working Solutions for Cell-Based Assays

- Determine Final Concentration:
  - Decide on the final concentration of **ONC213** required for your experiment. For example, in AML cell lines, effective concentrations range from 125 nM to 1000 nM.<sup>[1]</sup>
- Serial Dilution (if necessary):
  - To avoid precipitation, it is recommended to perform serial dilutions of the DMSO stock solution in DMSO before diluting into the final aqueous culture medium.<sup>[6]</sup>
- Final Dilution:
  - Add the appropriate volume of the **ONC213** stock solution (or a diluted intermediate) to the pre-warmed cell culture medium.
  - Gently swirl the medium while adding the **ONC213** solution to ensure rapid and even mixing, which can help prevent precipitation.<sup>[8]</sup>
  - The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, with 0.1% being preferable, to avoid solvent-induced cytotoxicity.<sup>[7][9]</sup>

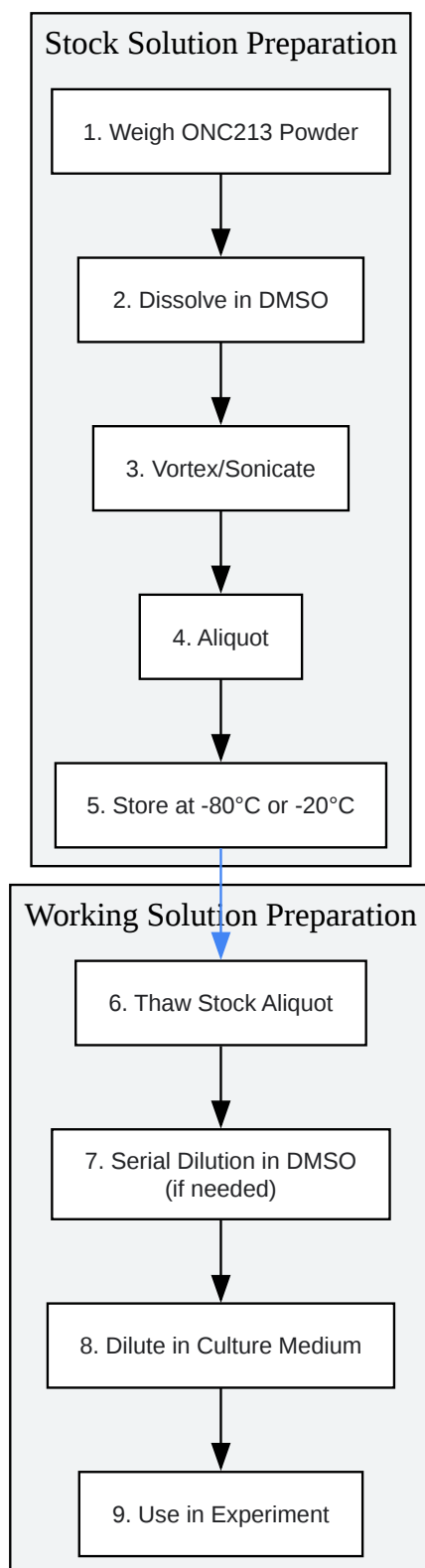
- Control:
  - Always include a vehicle control in your experiments, which consists of the same concentration of DMSO in the cell culture medium without the compound.[7]

## Mandatory Visualizations



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Caption: **ONC213** Mechanism of Action.



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Caption: **ONC213** Solution Preparation Workflow.

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